

commercial suppliers of 1,2-Dichlorohexafluorocyclopentene

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Compound of Interest

Compound Name:	1,2-Dichlorohexafluorocyclopentene
Cat. No.:	B1213219

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An In-depth Technical Guide to Commercial Sourcing of **1,2-Dichlorohexafluorocyclopentene** for Researchers and Drug Development Professionals.

This guide provides a focused overview of commercial suppliers for **1,2-Dichlorohexafluorocyclopentene** (CAS No. 706-79-6), a critical reagent for researchers, scientists, and professionals in drug development. Below you will find a compilation of suppliers and key technical data to facilitate procurement and application in your research.

Chemical and Physical Properties

1,2-Dichlorohexafluorocyclopentene is a halogenated cyclopentene derivative with the molecular formula C₅Cl₂F₆.^[1] It is a colorless liquid with a boiling point of approximately 90°C.
^[2]

Table 1: Physical and Chemical Properties of **1,2-Dichlorohexafluorocyclopentene**

Property	Value
CAS Number	706-79-6 [1]
Molecular Formula	C5Cl2F6 [1]
Molecular Weight	244.95 g/mol [1]
Boiling Point	90 °C [2]
Density	1.635 g/mL at 25 °C [2]
Refractive Index	n20/D 1.37 [2]
EINECS Number	211-895-4 [2]

Commercial Suppliers

The following table summarizes commercial suppliers of **1,2-Dichlorohexafluorocyclopentene**. This information is intended to provide a starting point for sourcing this chemical for research and development purposes.

Table 2: Commercial Suppliers of **1,2-Dichlorohexafluorocyclopentene**

Supplier	Product Name	Purity	Additional Information
Sigma-Aldrich (Merck)	1,2-Dichlorohexafluorocyclopentene	97%	A well-established supplier for research chemicals, offering various quantities.
CHEMLYTE SOLUTIONS CO.,LTD	1,2-Dichlorohexafluoro-1-cyclopentene	Industrial Grade	Listed on the ECHEMI online marketplace. [3]
ChemWhat	1,2-DICHLOROHEXAFLUOROCYCLOPENTENE	Not specified	Provides a platform to inquire about reagents from various suppliers. [2]
Cenmed Enterprises	1,2-Dichlorohexafluorocyclopentene 97%	97%	A supplier of clinical and laboratory supplies. [4]
CheMondis	1,2-Dichlorohexafluoro-1-Cyclopentene	Not specified	A B2B marketplace for chemicals. [5]

Applications in Research and Synthesis

1,2-Dichlorohexafluorocyclopentene is a versatile building block in organic synthesis.[\[6\]](#) Its applications include the synthesis of:

- Inverse diarylperfluorocyclopentenes
- Fluoro-bisthienylcyclopentenes (F-BTCs)
- 1,1-dichlorooctafluorocyclopentane and 1,2-dichlorooctafluorocyclopentane

The reactivity of the vinylic chlorine atoms allows for their displacement by nucleophiles, such as secondary phosphines, to create novel phosphine ligands.[\[7\]](#)

Safety and Handling

1,2-Dichlorohexafluorocyclopentene is classified as a hazardous substance. It is harmful if swallowed or inhaled and causes skin and eye irritation. Appropriate personal protective equipment (PPE), such as gloves, eye protection, and a respirator, should be worn when handling this chemical. Work should be conducted in a well-ventilated area, preferably a fume hood.^[8] For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.^{[8][9]}

Note on Methodologies and Visualizations:

This guide focuses on the commercial sourcing and fundamental properties of **1,2-Dichlorohexafluorocyclopentene**. As such, detailed experimental protocols and signaling pathways are beyond the scope of this document. The logical relationships for sourcing this chemical are straightforward and do not necessitate a complex visual diagram. The most effective presentation of this data is through the structured tables provided above.

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